

Application Notes and Protocols: Preparation of Ceefourin 2 Stock Solution

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Compound of Interest

Compound Name: *Ceefourin 2*

Cat. No.: *B15572370*

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Introduction

Ceefourin 2 is a potent and highly selective inhibitor of the Multidrug Resistance Protein 4 (MRP4), also known as ATP-binding cassette subfamily C member 4 (ABCC4).[1][2] MRP4 is an important transporter protein involved in the efflux of a wide range of endogenous and xenobiotic compounds, and its overexpression has been implicated in multidrug resistance in cancer.[1][3] The selective inhibition of MRP4 by **Ceefourin 2** makes it a valuable tool for studying the physiological and pathological roles of this transporter and for the development of therapeutic strategies to overcome drug resistance.[1][4]

These application notes provide a detailed protocol for the preparation of a stock solution of **Ceefourin 2**, ensuring its proper handling, storage, and use in experimental settings.

Quantitative Data Summary

For accurate and reproducible experimental results, it is crucial to start with a precisely prepared stock solution. The following table summarizes the key quantitative data for **Ceefourin 2**.

Property	Value	Reference
CAS Number	348148-51-6	[5]
Molecular Formula	C ₁₅ H ₉ ClF ₃ N ₃ O ₂	[5]
Molecular Weight	355.70 g/mol	[5]
Solubility	Soluble in DMSO	[5]
IC ₅₀ for MRP4	7.0 µM	
Recommended Solvent	Dimethyl sulfoxide (DMSO), anhydrous	[5]
Storage (Solid)	0-4°C (short-term), -20°C (long-term)	[5]
Storage (Stock Solution)	-20°C or -80°C (aliquoted)	

Experimental Protocols

Materials

- **Ceefourin 2** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM Stock Solution of Ceefourin 2

This protocol describes the preparation of a 10 mM stock solution of **Ceefourin 2** in DMSO. This concentration is a convenient starting point for subsequent dilutions to working

concentrations for most in vitro assays.

- Equilibrate **Ceefourin 2** to Room Temperature: Before opening, allow the vial of **Ceefourin 2** powder to warm to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the stability of the compound.
- Weigh **Ceefourin 2**: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **Ceefourin 2** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.557 mg of **Ceefourin 2**.
 - Calculation:
 - $\text{Molarity (M)} = \text{Moles of solute} / \text{Liters of solution}$
 - $\text{Moles} = \text{Mass (g)} / \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = \text{Molarity (mol/L)} * \text{Liters of solution (L)} * \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 0.001 \text{ L} * 355.70 \text{ g/mol} * 1000 \text{ mg/g} = 3.557 \text{ mg}$
- Add DMSO: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **Ceefourin 2** powder. For 3.557 mg of **Ceefourin 2**, add 1 mL of DMSO to achieve a 10 mM concentration.
- Dissolve the Compound: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the **Ceefourin 2** is completely dissolved. Visually inspect the solution to ensure there are no visible particles. If necessary, gentle warming (e.g., in a 37°C water bath for a few minutes) or sonication can be used to aid dissolution.
- Aliquot for Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
- Store Properly: Store the aliquots at -20°C or -80°C for long-term storage. When stored correctly, the stock solution should be stable for several months.

Protocol for Preparing Working Solutions

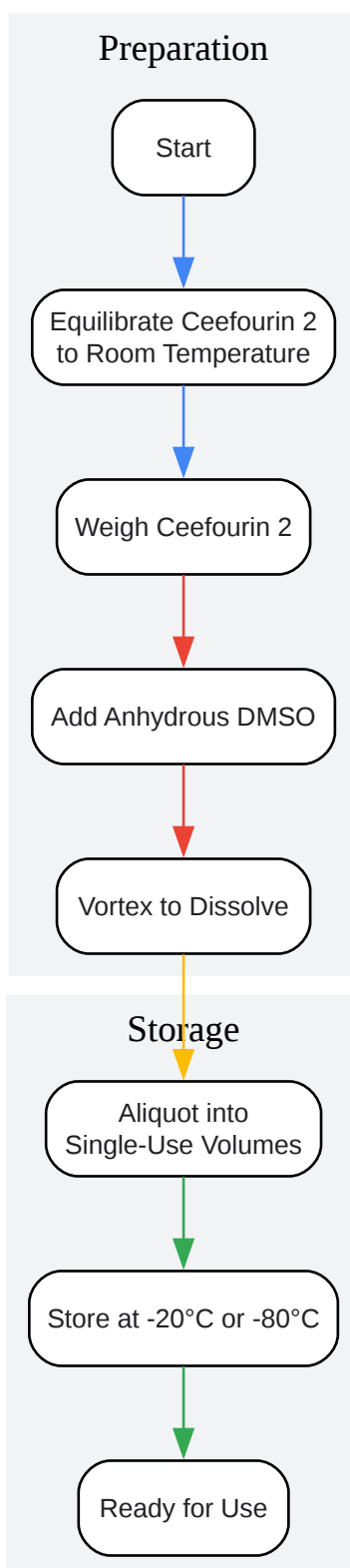
For cell-based assays, the final concentration of DMSO should be kept as low as possible (typically below 0.5%) to avoid solvent-induced cytotoxicity.

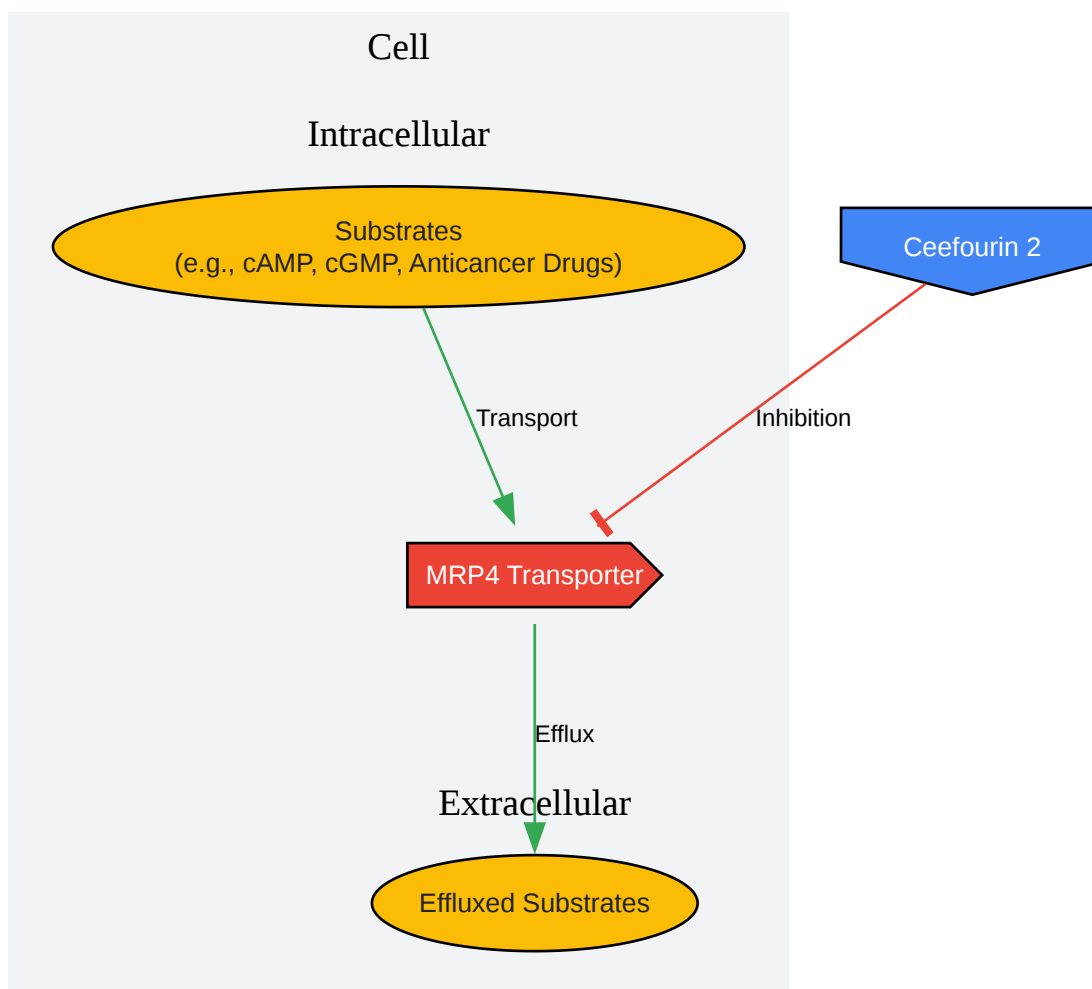
- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **Ceefourin 2** stock solution at room temperature.
- **Prepare Intermediate Dilutions:** Perform serial dilutions of the stock solution in cell culture medium or an appropriate buffer to achieve the desired final concentrations. It is good practice to make an intermediate dilution first before the final dilution into the assay plate.
- **Vehicle Control:** Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO used in the treatment groups, but without **Ceefourin 2**.

Visualizations

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the step-by-step workflow for preparing a stock solution of **Ceefourin 2**.





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